

# Solubility of Ammonium Rhodanilate in Organic Solvents: An In-depth Technical Guide

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## Compound of Interest

Compound Name: Ammonium rhodanilate

Cat. No.: B076560

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## Abstract

This technical guide provides a comprehensive overview of the solubility of **ammonium rhodanilate**, more formally known as ammonium tetrathiocyanatodiamminechromate(III) or Reinecke's salt. While precise quantitative solubility data in organic solvents is not extensively available in published literature, this document consolidates the existing qualitative information and presents detailed experimental protocols for its determination. This guide is intended to be a valuable resource for researchers, scientists, and professionals in drug development who utilize or are investigating the properties of this compound.

## Introduction

**Ammonium rhodanilate**, commonly referred to as Reinecke's salt, is a coordination compound with the chemical formula  $\text{NH}_4[\text{Cr}(\text{NCS})_4(\text{NH}_3)_2] \cdot \text{H}_2\text{O}$ .<sup>[1][2]</sup> It presents as a dark-red crystalline powder.<sup>[3][4]</sup> The compound is known for its utility as a precipitating agent for primary and secondary amines, as well as certain amino acids like proline and hydroxyproline.<sup>[1][5]</sup> Understanding its solubility in various organic solvents is crucial for its application in synthesis, purification, and analytical methodologies within research and drug development.

## Chemical and Physical Properties

- Chemical Formula:  $\text{C}_4\text{H}_{12}\text{CrN}_7\text{OS}_4$

- Molar Mass: 354.42 g/mol [1][6]
- Appearance: Dark-red crystalline powder[3][4]
- Melting Point: Decomposes at 268-272 °C[4]

## Solubility Data

Quantitative solubility data for **ammonium rhodanilate** in a wide range of organic solvents is not readily available in peer-reviewed journals or chemical handbooks. The information that has been compiled is primarily qualitative. The following table summarizes the available data.

Solvent	Chemical Formula	Qualitative Solubility	Quantitative Solubility ( g/100g of solvent)
Water	H <sub>2</sub> O	Soluble in hot water, sparingly soluble in cold water.[4][5][7]	Data not available
Ethanol	C <sub>2</sub> H <sub>5</sub> OH	Soluble[1][2], slightly soluble[3]	Data not available
Acetone	C <sub>3</sub> H <sub>6</sub> O	Soluble[1][2]	Data not available
Benzene	C <sub>6</sub> H <sub>6</sub>	Insoluble	Data not available

It is important to note that solutions of Reinecke's salt, whether aqueous or alcoholic, can decompose slowly at room temperature in the dark and more rapidly at higher temperatures or in sunlight.[5]

## Experimental Protocols for Solubility Determination

For researchers requiring precise solubility data, the following experimental protocols are provided as a guide. These methods are standard laboratory procedures for determining the solubility of coordination compounds.

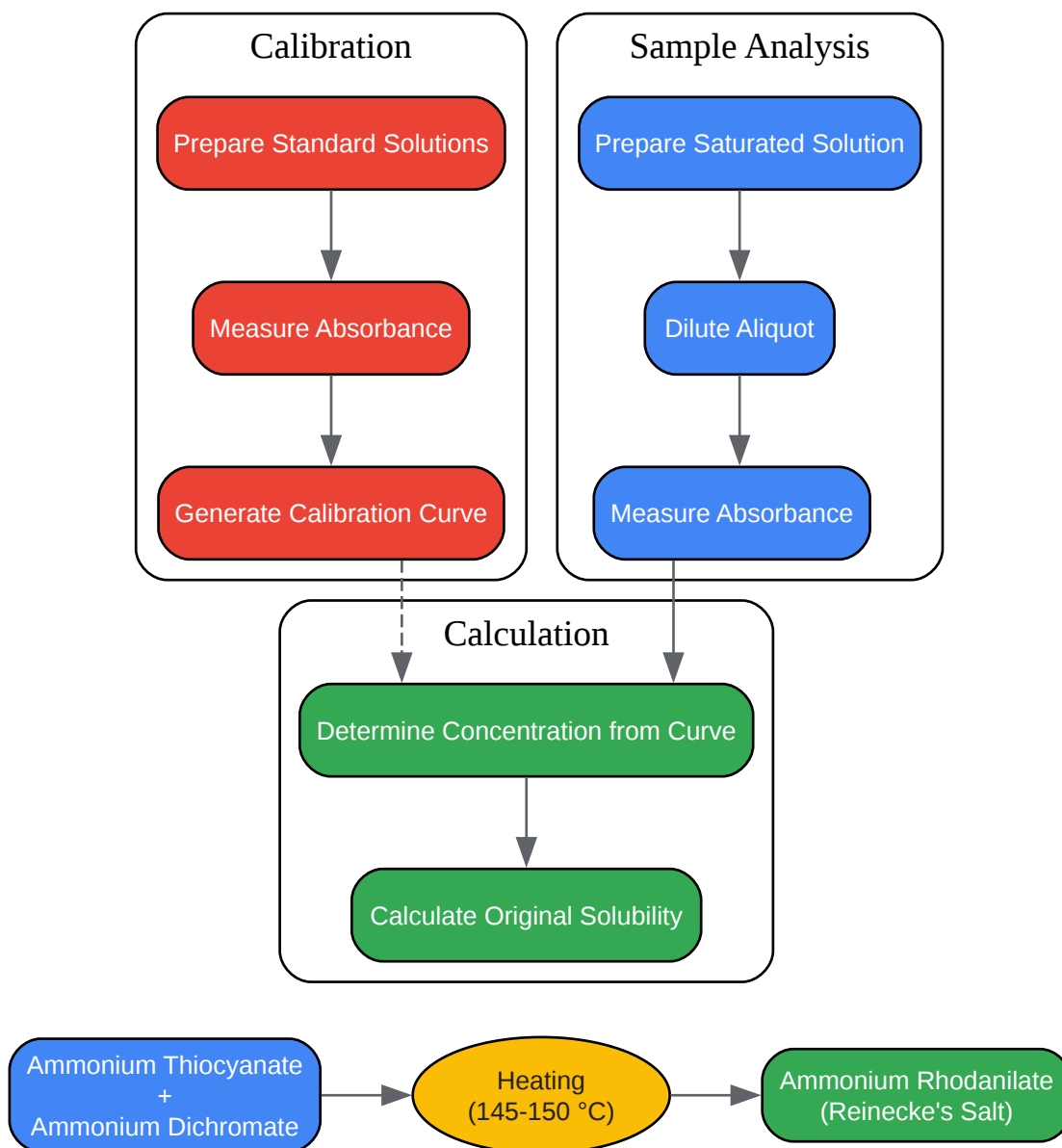
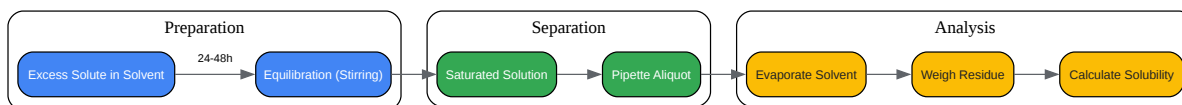
### Gravimetric Method

This method involves preparing a saturated solution of **ammonium rhodanilate** in the solvent of interest, evaporating a known volume of the saturated solution, and weighing the resulting solid residue.

#### Methodology:

- Preparation of Saturated Solution:
  - Add an excess amount of **ammonium rhodanilate** to a known volume of the organic solvent in a sealed, temperature-controlled vessel.
  - Agitate the mixture using a magnetic stirrer or a shaker bath for a prolonged period (e.g., 24-48 hours) to ensure equilibrium is reached. The temperature should be maintained at the desired value (e.g., 25 °C).
- Separation of Saturated Solution:
  - Allow the undissolved solid to settle.
  - Carefully withdraw a precise volume (e.g., 10 mL) of the clear, saturated supernatant using a calibrated volumetric pipette. To avoid transferring any solid particles, a syringe with a filter can be used.
- Evaporation and Weighing:
  - Transfer the known volume of the saturated solution to a pre-weighed, dry evaporating dish.
  - Gently evaporate the solvent under a fume hood. For volatile solvents, this can be done at room temperature or with gentle heating. For less volatile solvents, a rotary evaporator or a vacuum oven at a suitable temperature can be used.
  - Once the solvent is completely evaporated, dry the evaporating dish containing the solid residue in a desiccator to a constant weight.
- Calculation:

- Calculate the solubility using the following formula:  $\text{Solubility (g/100 mL)} = (\text{Weight of residue (g)} / \text{Volume of aliquot (mL)}) * 100$



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- To cite this document: BenchChem. [Solubility of Ammonium Rhodanilate in Organic Solvents: An In-depth Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b076560#solubility-of-ammonium-rhodanilate-in-organic-solvents]

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